

Application Notes: Using UNC1215 to Investigate Protein-Protein Interactions of L3MBTL3

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Compound of Interest

Compound Name: *UNC 1215*

Cat. No.: *B1191890*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Lethal (3) malignant brain tumor-like protein 3 (L3MBTL3) is a member of the malignant brain tumor (MBT) family of transcriptional repressors.^{[1][2]} These proteins act as "readers" of post-translational modifications, specifically recognizing and binding to mono- and di-methylated lysine (Kme) residues on histone tails and other proteins.^{[1][3][4]} This reader function is crucial for L3MBTL3's role in chromatin regulation, transcriptional repression, and mediating the ubiquitin-dependent degradation of key cellular proteins like DNMT1 and SOX2.^{[5][6][7]} Dysregulation of protein-protein interactions (PPIs) involving L3MBTL3 has been implicated in various diseases, making it an important target for investigation.^{[8][9]}

Chemical probes are small molecules designed to selectively modulate the function of a specific protein, enabling the study of its biological roles.^{[10][11]} UNC1215 is a potent, selective, and cell-permeable chemical probe for L3MBTL3.^{[1][2]} It competitively binds to the Kme-binding pocket of the L3MBTL3 MBT domains, thereby displacing methylated binding

partners and disrupting its native PPIs.[1][12] These application notes provide detailed protocols for utilizing UNC1215 to validate and investigate the PPIs of L3MBTL3.

UNC1215 Chemical Probe Profile

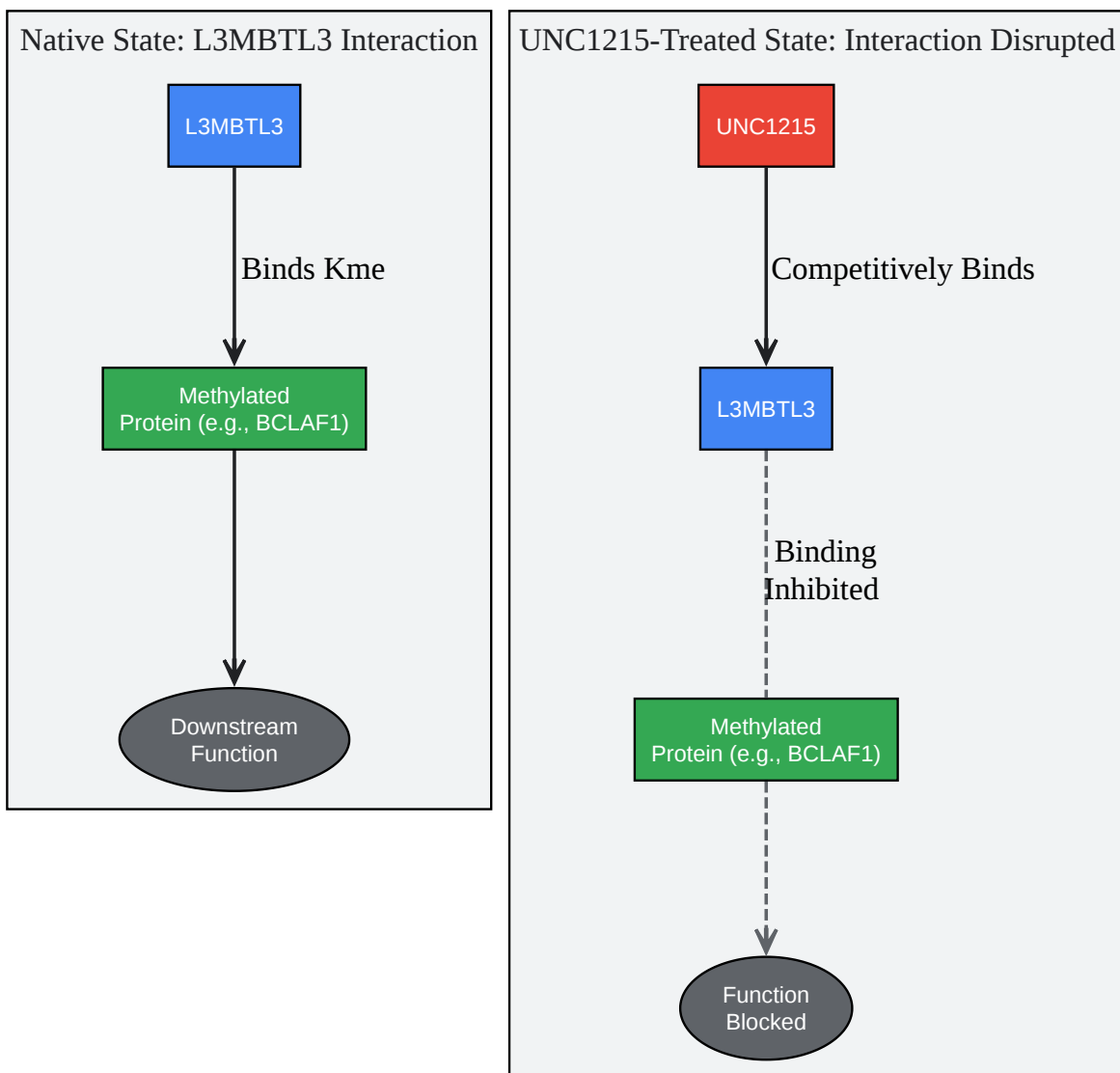
UNC1215 serves as a first-in-class compound for interrogating the function of methyl-lysine reader domains.[8] Its well-characterized properties make it an ideal tool for cellular and biochemical assays.

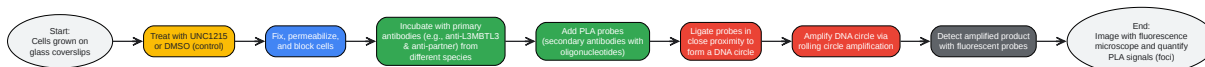
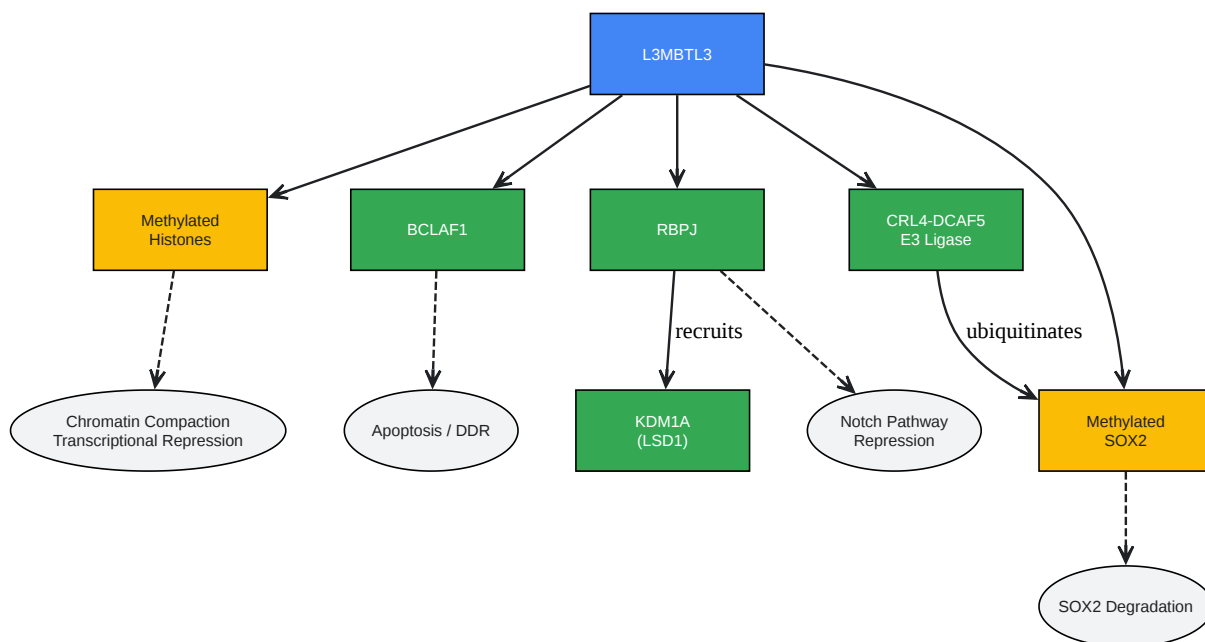
Parameter	Value	Method
Binding Affinity (Kd)	120 nM	Isothermal Titration Calorimetry (ITC)
Inhibitory Potency (IC50)	40 nM	AlphaScreen Assay
Selectivity	>50-fold vs. other MBT family members	Biochemical Assays
Mechanism of Action	Competitive antagonist of Kme binding	AlphaScreen, X-Ray Crystallography
Cellular Activity	Disrupts L3MBTL3 interactions in cells	Co-Immunoprecipitation, FRAP

Table 1: Summary of quantitative data for the L3MBTL3 chemical probe UNC1215. Data sourced from multiple studies.[1][2][12]

Mechanism of Action and Biological Context

UNC1215 functions by occupying the aromatic cages within the MBT domains of L3MBTL3 that are responsible for recognizing methylated lysine. X-ray crystallography has revealed a unique 2:2 polyvalent mode of interaction between UNC1215 and L3MBTL3.[1][2][12] By blocking the Kme binding site, UNC1215 effectively prevents L3MBTL3 from engaging with its protein partners, providing a powerful method to probe the functional consequences of these interactions.





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